

An In-depth Technical Guide to the Biosynthesis of Lobetyolin in Codonopsis pilosula

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Compound of Interest

Compound Name: Lobetyolin

Cat. No.: B8117330

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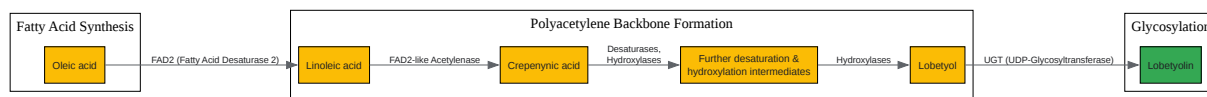
For Researchers, Scientists, and Drug Development Professionals

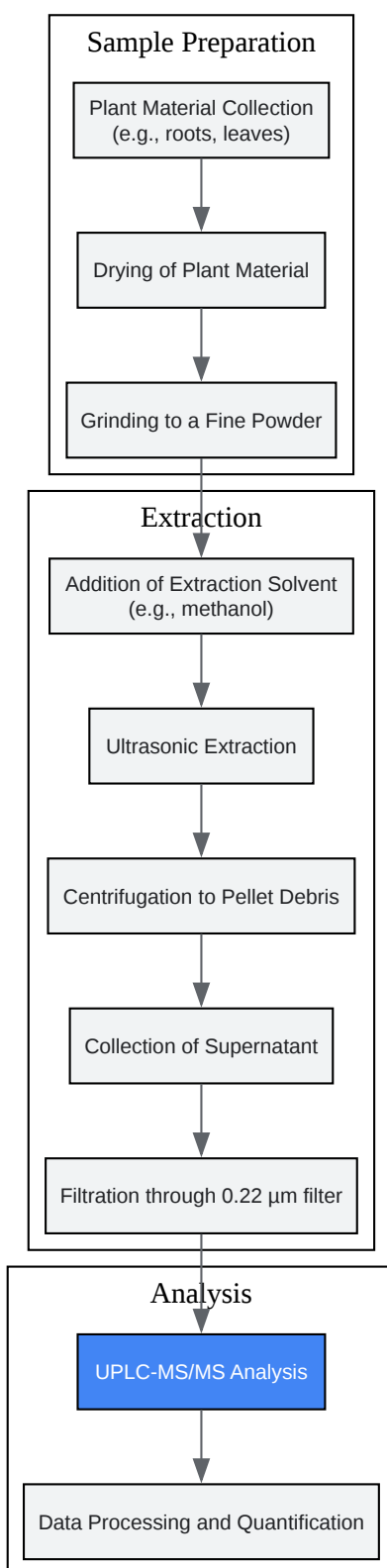
Abstract

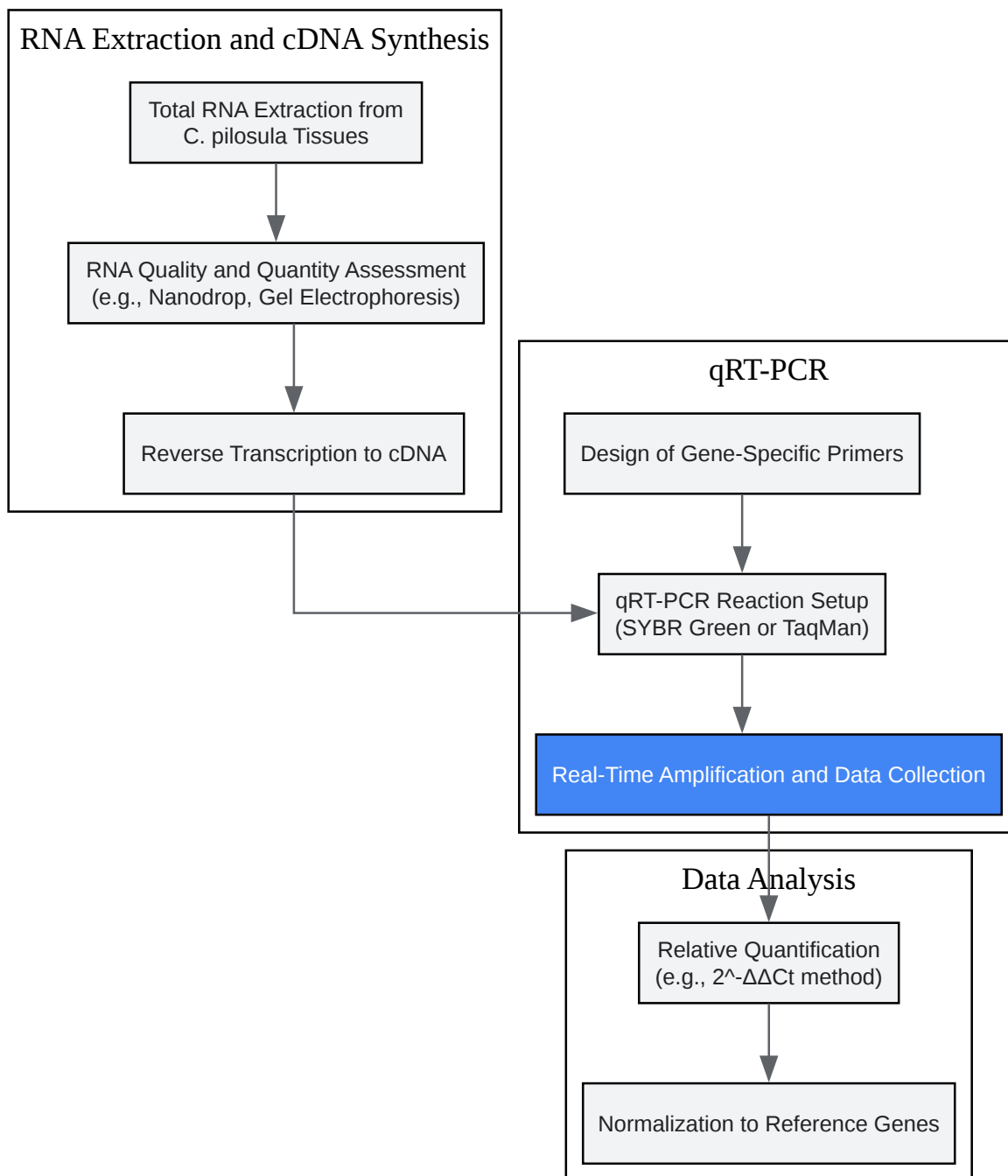
Lobetyolin, a polyacetylenic glycoside, is one of the principal bioactive constituents of *Codonopsis pilosula* (Franch.) Nannf., a perennial climbing plant widely used in traditional medicine. This document provides a comprehensive overview of the current understanding of the **lobetyolin** biosynthesis pathway. It is synthesized for researchers, scientists, and professionals in drug development, presenting a putative pathway, quantitative data on its accumulation, detailed experimental protocols, and visualizations of the biosynthetic and experimental workflows. The biosynthesis of **lobetyolin** is believed to originate from fatty acid metabolism, involving a series of desaturation, hydroxylation, and glycosylation steps. While the complete pathway has not been fully elucidated in *C. pilosula*, this guide consolidates the available evidence and proposes a scientifically grounded putative pathway based on analogous pathways in other plant species.

Putative Biosynthesis Pathway of Lobetyolin

The biosynthesis of **lobetyolin** is hypothesized to commence from oleic acid, a common C18 monounsaturated fatty acid. The pathway likely involves a series of enzymatic reactions, including desaturation, acetylenation, hydroxylation, and finally, glycosylation to yield the mature **lobetyolin** molecule. The proposed pathway is depicted below, followed by a detailed description of each step.







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